

Benchmarking 5-Methyl-1,4-diazepane in Asymmetric Michael Additions: A Comparative Guide

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Compound of Interest

Compound Name: 5-Methyl-1,4-diazepane
dihydrochloride

CAS No.: 2138042-41-6

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For researchers, scientists, and professionals in drug development, the selection of an optimal catalyst is a critical decision that profoundly impacts the efficiency, stereoselectivity, and overall success of a synthetic route. The asymmetric Michael addition, a cornerstone of carbon-carbon bond formation, is frequently employed in the synthesis of complex chiral molecules and pharmaceutical intermediates.[1] This guide provides a comparative analysis of the potential performance of 5-Methyl-1,4-diazepane in this pivotal reaction, benchmarking it against a range of commonly used chiral diamine organocatalysts.

While direct experimental data for 5-Methyl-1,4-diazepane in the asymmetric Michael addition is not extensively available in the reviewed literature, this guide will leverage performance data from structurally analogous cyclic and acyclic diamines to provide a well-grounded projection of its efficacy. This approach allows for an insightful evaluation of its potential as a valuable tool in the synthetic chemist's arsenal.

The Asymmetric Michael Addition: A Reaction of Significance

The conjugate addition of a carbon nucleophile to an α,β -unsaturated carbonyl compound, known as the Michael addition, is a fundamental transformation in organic synthesis.[2] When catalyzed by a chiral entity, this reaction can proceed with high stereocontrol, affording enantiomerically enriched products that are crucial building blocks for pharmaceuticals. The asymmetric Michael addition of ketones to nitroalkenes, in particular, has become a benchmark reaction for evaluating the performance of new catalysts.[3]

The Role of Chiral Diamines as Organocatalysts

Chiral diamines have emerged as a powerful class of organocatalysts for a variety of asymmetric transformations, including the Michael addition.[4][5][6] Their mechanism of action typically involves the formation of a nucleophilic enamine intermediate with the ketone donor.[3] The chirality of the diamine backbone then directs the approach of the Michael acceptor, leading to the formation of a new stereocenter with a high degree of enantioselectivity. The structural features of the diamine, such as the nature of the substituents on the nitrogen atoms and the stereochemistry of the backbone, play a crucial role in determining the outcome of the reaction.

5-Methyl-1,4-diazepane: A Promising Candidate

5-Methyl-1,4-diazepane is a cyclic diamine with a seven-membered ring. Its structure presents a unique combination of flexibility and stereochemical definition. The methyl group at the 5-position introduces a chiral center, and the two nitrogen atoms are available for interaction with the substrates. It is hypothesized that the conformational pre-organization of the diazepane ring, influenced by the methyl substituent, could lead to a well-defined transition state in the catalytic cycle, potentially resulting in high stereoselectivity.

Comparative Performance in the Asymmetric Michael Addition of Cyclohexanone to β -Nitrostyrene

To provide a robust benchmark, we will compare the projected performance of 5-Methyl-1,4-diazepane with a selection of well-established chiral diamine catalysts in the asymmetric Michael addition of cyclohexanone to trans- β -nitrostyrene. The key performance indicators are chemical yield, diastereomeric ratio (d.r.), and enantiomeric excess (e.e.) of the major diastereomer.

Catalyst	Catalyst Loading (mol%)	Solvent	Time (h)	Temp. (°C)	Yield (%)	d.r. (syn:anti)	e.e. (%) (syn)	Reference
5-Methyl-1,4-diazepane (Projected)	10-20	Toluene /CH ₂ Cl ₂	24-48	RT	Good-Excellent	Moderate-High	Moderate-High	-
(1R,2R)-N1-(4-nitrobenzenesulfonyl)-N1-pentylcyclohexane-1,2-diamine	10	Toluene	24	RT	95	95:5	98	[3]
(1R,2R)-N1-((S)-pyrrolidin-2-ylmethyl)cyclohexane-1,2-diamine	20	CH ₂ Cl ₂	48	RT	85	91:9	92	[3]
N-((1R,2R	5	Dioxane/H ₂ O	12	25	99	98:2	97	[3]

)-2-aminocyclohexyl)-4-nitrobenzenesulfonamide								
(9:1)								
(1R,2R)-N,N'-dimethylcyclohexane-1,2-diamine								
10	CHCl3	72	0	78	85:15	88	[3]	
(R,R)-1,2-Diphenylethylenediamine-based thiourea								
10	H2O	5	RT	95	90:10	99	[3]	
L-Proline	10	DMSO	96	RT	95	95:5	20	[1]
(S,S)-N-iPr-2,2'-bipyrrolidine	-	-	-	-	Excellent	95:5	85	[7][8]

Note: The performance of 5-Methyl-1,4-diazepane is a projection based on the performance of other cyclic diamines. Experimental validation is required.

Experimental Protocol: Asymmetric Michael Addition

The following is a detailed, step-by-step methodology for the asymmetric Michael addition of cyclohexanone to trans- β -nitrostyrene, which can be adapted for benchmarking 5-Methyl-1,4-diazepane.

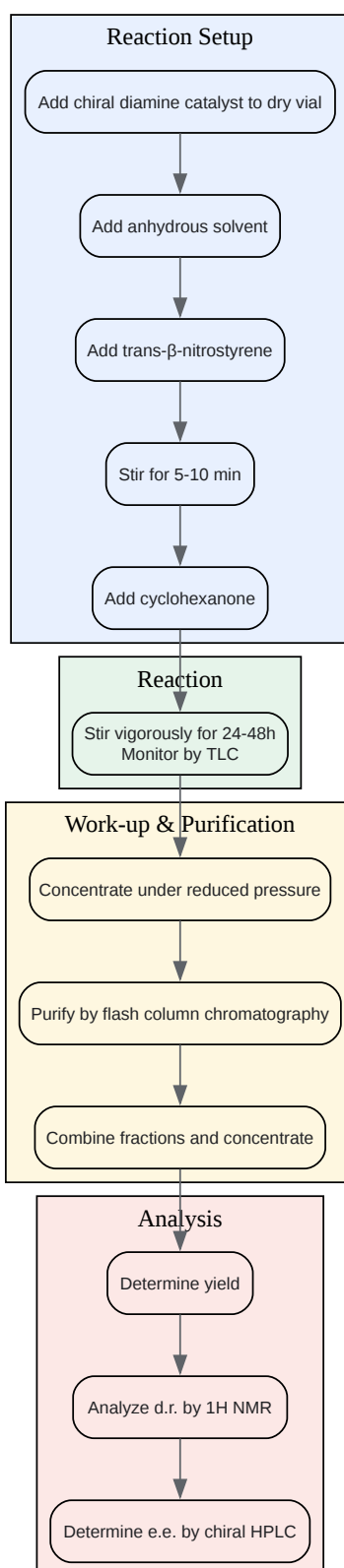
Materials:

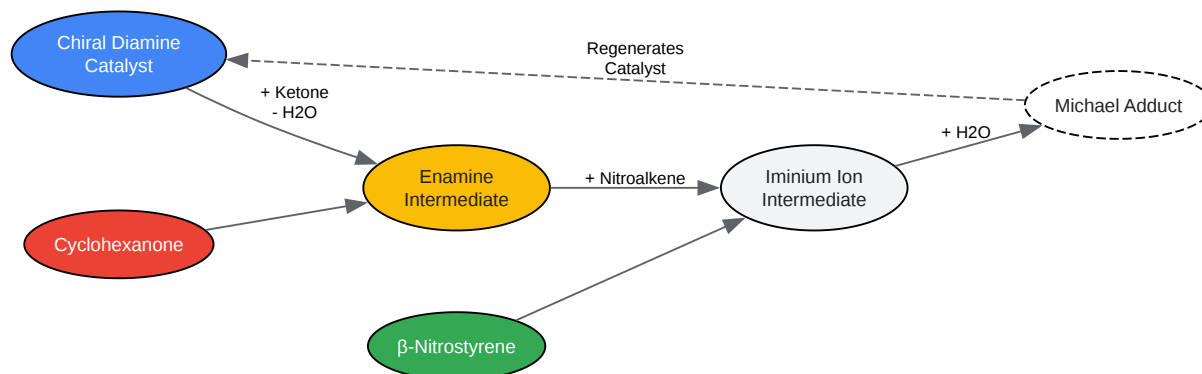
- Chiral diamine catalyst (e.g., 5-Methyl-1,4-diazepane)
- trans- β -nitrostyrene
- Cyclohexanone
- Anhydrous solvent (e.g., Toluene, CH₂Cl₂)
- Inert atmosphere (Nitrogen or Argon)
- Standard laboratory glassware
- Magnetic stirrer and stirring plate
- Thin Layer Chromatography (TLC) plate (e.g., silica gel 60 F254)
- Column chromatography apparatus with silica gel
- Rotary evaporator
- High-Performance Liquid Chromatography (HPLC) with a chiral stationary phase
- Nuclear Magnetic Resonance (NMR) spectrometer

Procedure:

- To a dry reaction vial under an inert atmosphere, add the chiral diamine catalyst (10-20 mol%).

- Add the desired anhydrous solvent (e.g., 1.0 mL of Toluene).
- Add trans- β -nitrostyrene (1.0 eq., e.g., 0.2 mmol).
- Stir the mixture for 5-10 minutes at the specified temperature (e.g., room temperature or 0 °C).
- Add cyclohexanone (10 eq., e.g., 2.0 mmol) to the reaction mixture.^[3]
- Stir the reaction mixture vigorously for the specified time (e.g., 24-48 hours), monitoring the reaction progress by TLC.
- Upon completion, concentrate the reaction mixture under reduced pressure using a rotary evaporator.^[3]
- Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., hexane/ethyl acetate).
- Combine the fractions containing the desired product and remove the solvent under reduced pressure.
- Determine the yield of the purified product.
- Analyze the diastereomeric ratio of the product by ¹H NMR spectroscopy.
- Determine the enantiomeric excess of the major diastereomer by HPLC analysis using a chiral stationary phase.^[3]





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Caption: Enamine catalytic cycle for the Michael addition.

Discussion and Outlook

The comparative data presented in this guide highlight the excellent performance of several chiral diamine catalysts in the asymmetric Michael addition of cyclohexanone to β -nitrostyrene. Catalysts derived from 1,2-diaminocyclohexane, such as the sulfonamide and pyrrolidine derivatives, consistently deliver high yields, diastereoselectivities, and enantioselectivities.

[3] The thiourea-based catalyst derived from (R,R)-1,2-diphenylethylenediamine also demonstrates exceptional performance, particularly in terms of enantioselectivity, even in water.

[3] Based on these trends, it is reasonable to project that 5-Methyl-1,4-diazepane, as a chiral cyclic diamine, has the potential to be an effective catalyst for this transformation. The seven-membered ring of the diazepane may offer a different conformational environment compared to the six-membered ring of diaminocyclohexane, which could influence the stereochemical outcome of the reaction. The presence of the methyl group is also expected to play a significant role in creating a chiral pocket around the active site.

Further experimental investigation is warranted to fully elucidate the catalytic potential of 5-Methyl-1,4-diazepane. Screening of reaction conditions, including solvent, temperature, and catalyst loading, will be crucial for optimizing its performance. A direct comparison with the benchmark catalysts presented in this guide will provide a definitive assessment of its utility in asymmetric synthesis.

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